

An In-depth Technical Guide to Sigamide: Safety, Handling, and Synthetic Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sigamide*

Cat. No.: *B1255817*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available safety and handling information for **Sigamide** (CAS No. 928789-96-2). It is intended for use by qualified professionals in research and development. All procedures should be conducted in a controlled laboratory setting by trained personnel. The information contained herein is based on publicly available data and should be supplemented with a thorough review of the most current Safety Data Sheet (SDS) before handling.

Introduction

Sigamide, with the chemical name S-N-(3,5-Di-tert-butylphenyl)-3-methyl-2-(N-formyl-N-methylamino)butanamide, is a chiral organic compound. Its primary documented application is in the synthesis of chiral 1,2-diarylsubstituted aziridines.[1] Aziridines are valuable intermediates in organic synthesis, serving as precursors to a variety of biologically active molecules. This guide provides a detailed summary of the known safety data, handling procedures, and a generalized experimental workflow for its application in chemical synthesis.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Sigamide** is presented in Table 1. This information is crucial for the safe storage and handling of the compound.

Table 1: Physical and Chemical Properties of **Sigamide**

Property	Value	Reference
CAS Number	928789-96-2	
Molecular Formula	C ₂₁ H ₃₄ N ₂ O ₂	
Molecular Weight	346.51 g/mol	
Appearance	Solid	
Melting Point	180-186 °C	
Storage Temperature	2-8°C	
Optical Activity	[α] ₂₂ /D -170°, c = 1 in chloroform	

Safety and Hazard Information

The available safety information for **Sigamide** indicates that it should be handled with care. The primary identified hazard is serious eye irritation. The hazard classifications and precautionary statements are summarized in Table 2.

Table 2: Hazard Identification and Precautionary Statements for **Sigamide**

Category	Information	Reference
GHS Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Hazard Statement	H319: Causes serious eye irritation.	
Precautionary Statement	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Note: While specific toxicological data such as LD50 for **Sigamide** is not readily available in the public domain, the hazard classification necessitates careful handling to avoid exposure. For many amide-containing compounds, potential hazards may include skin irritation, respiratory irritation if inhaled as a dust, and potential for long-term effects with chronic exposure. Therefore, adherence to stringent safety protocols is essential.

Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate Personal Protective Equipment (PPE) are critical to ensure the safety of laboratory personnel.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust particles.
- Ensure eyewash stations and safety showers are readily accessible in the work area.

Personal Protective Equipment (PPE)

A summary of recommended PPE for handling **Sigamide** is provided in Table 3.

Table 3: Recommended Personal Protective Equipment (PPE) for Handling **Sigamide**

PPE Category	Specification	Reference
Eye Protection	Safety glasses with side-shields or chemical goggles.	
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	
Respiratory Protection	NIOSH-approved N95 dust mask or higher, especially when handling the solid form and there is a risk of generating dust.	
Skin and Body Protection	Laboratory coat.	

General Handling Procedures

- Avoid contact with eyes, skin, and clothing.
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Keep container tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area.

First Aid Measures

In case of exposure, follow these first aid guidelines and seek medical attention.

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Get medical attention.
- After skin contact: Flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if symptoms occur.
- After inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Get medical attention if adverse health effects persist or are severe.
- After ingestion: Wash out mouth with water. Remove victim to fresh air and keep at rest in a position comfortable for breathing. If material has been swallowed and the exposed person is conscious, give small quantities of water to drink. Do not induce vomiting unless directed to do so by medical personnel. Get medical attention if adverse health effects persist or are severe.

Experimental Protocols: A Generalized Workflow

While specific, detailed experimental protocols involving **Sigamide** are not widely published, its use in the synthesis of chiral aziridines suggests a general synthetic workflow. The following is

a hypothetical, generalized protocol for such a synthesis. This is for illustrative purposes only and must be adapted and optimized by a qualified chemist for any specific application.

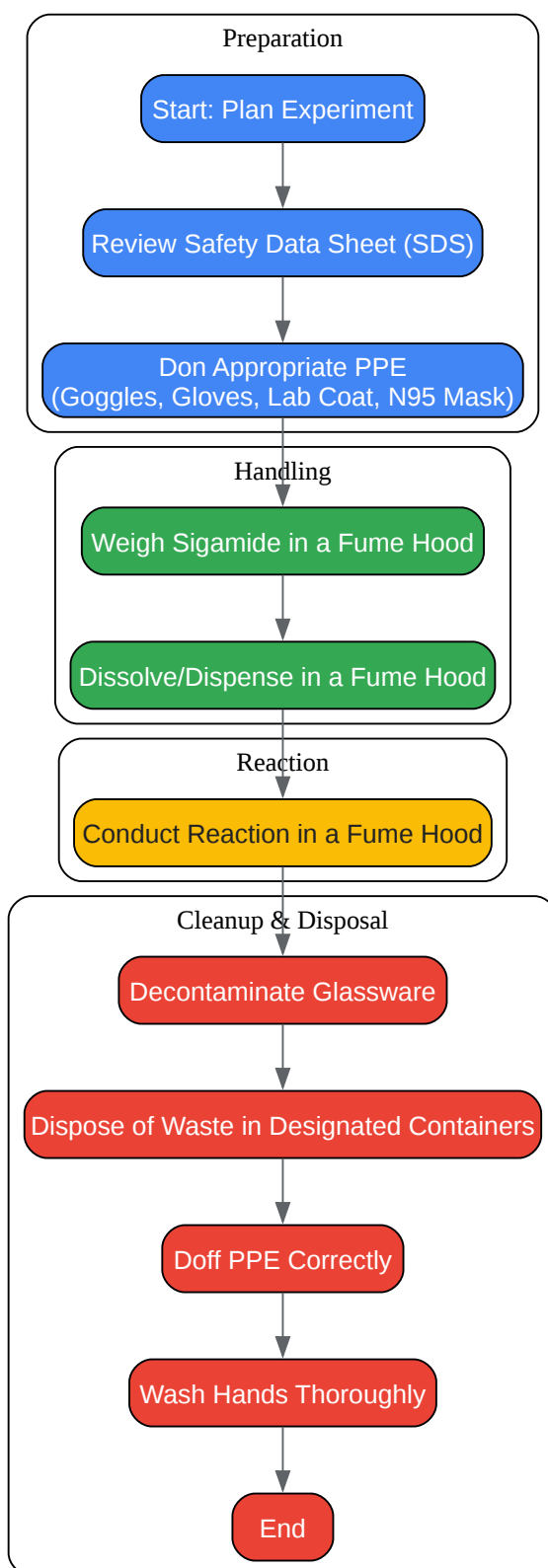
General Procedure for the Synthesis of a Chiral Aziridine using Sigamide as a Chiral Auxiliary

- **Reaction Setup:** In a dry, inert atmosphere (e.g., under nitrogen or argon), dissolve the starting imine and **Sigamide** in a suitable anhydrous solvent (e.g., dichloromethane, toluene) in a reaction vessel equipped with a magnetic stirrer and a temperature controller.
- **Reagent Addition:** Cool the solution to the desired temperature (e.g., 0 °C or -78 °C). Slowly add the aziridinating agent (e.g., a diazo compound in the presence of a suitable catalyst, or an ylide) to the reaction mixture.
- **Reaction Monitoring:** Monitor the progress of the reaction by a suitable analytical technique (e.g., Thin Layer Chromatography (TLC), High-Performance Liquid Chromatography (HPLC), or Gas Chromatography (GC)).
- **Work-up:** Once the reaction is complete, quench the reaction by adding a suitable reagent (e.g., saturated aqueous ammonium chloride solution). Separate the organic layer, and extract the aqueous layer with an appropriate organic solvent. Combine the organic layers, dry over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel using an appropriate eluent system to isolate the chiral aziridine.
- **Characterization:** Characterize the purified product by spectroscopic methods (e.g., ^1H NMR, ^{13}C NMR, Mass Spectrometry) and determine the enantiomeric excess (e.e.) by chiral HPLC or GC.

Visualizations

Logical Workflow for Safe Handling of Sigamide

The following diagram illustrates a logical workflow for the safe handling of **Sigamide** in a laboratory setting.

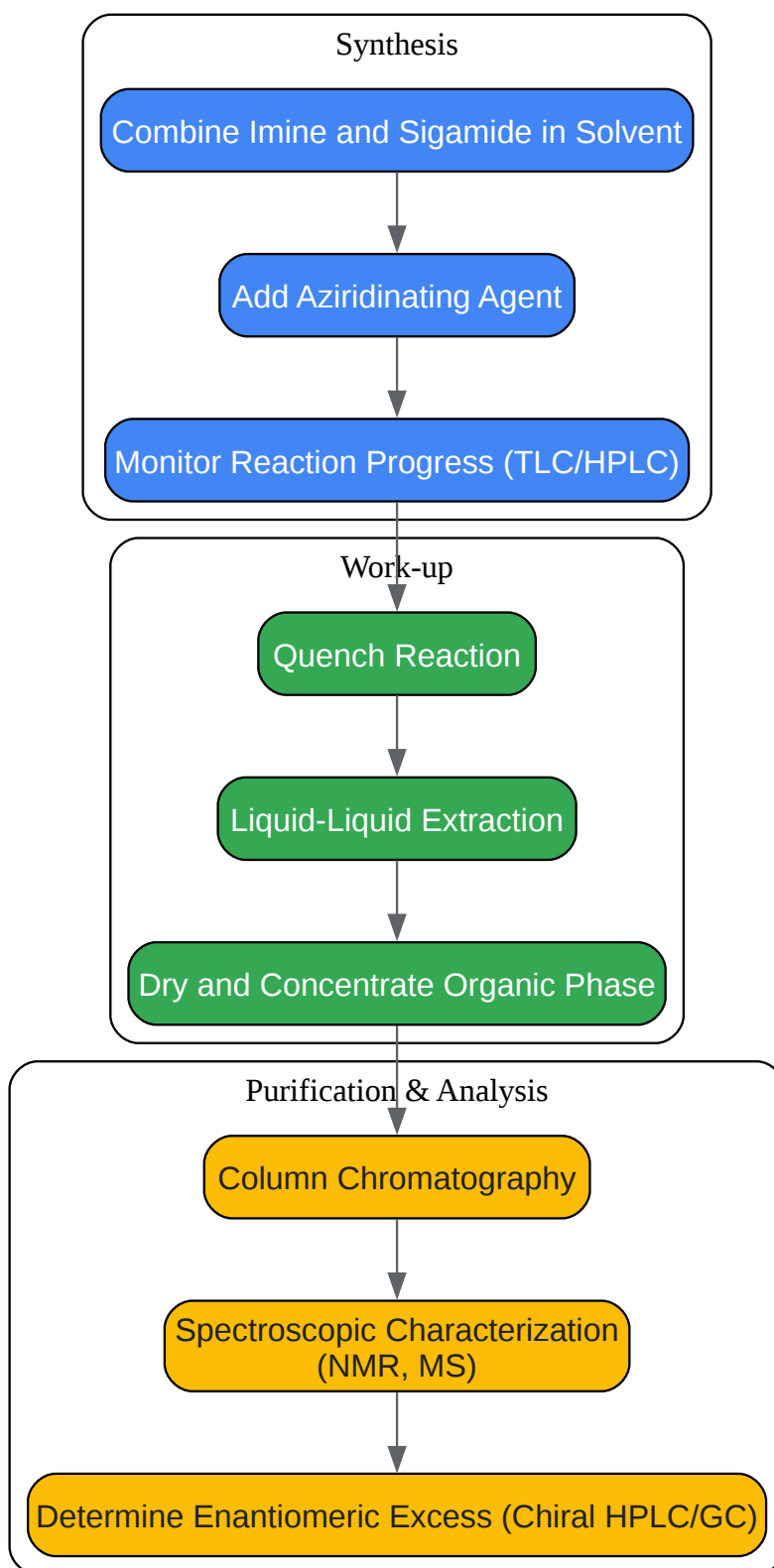


[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **Sigamide**.

Conceptual Experimental Workflow for Chiral Aziridine Synthesis

This diagram outlines a conceptual workflow for the synthesis of a chiral aziridine, a known application of **Sigamide**.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for chiral aziridine synthesis.

Signaling Pathways

Currently, there is no publicly available scientific literature that describes the interaction of **Sigamide** with any biological signaling pathways. Its documented use is in synthetic organic chemistry. Therefore, a diagram of a signaling pathway involving **Sigamide** cannot be provided at this time. Researchers investigating the biological activity of **Sigamide** or its derivatives would need to conduct appropriate cellular and molecular studies to elucidate any such interactions.

Conclusion

Sigamide is a valuable chiral auxiliary for the synthesis of chiral aziridines. While detailed toxicological and biological data are limited, the available safety information indicates that it is an eye irritant and should be handled with appropriate care in a laboratory setting, utilizing proper personal protective equipment and engineering controls. The generalized experimental workflow provided can serve as a starting point for its application in synthesis. Further research is needed to explore any potential biological activities and interactions with signaling pathways. It is imperative that all users consult the most recent Safety Data Sheet and conduct a thorough risk assessment before using this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The sphingolipid salvage pathway in ceramide metabolism and signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Sigamide: Safety, Handling, and Synthetic Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1255817#sigamide-safety-data-sheet-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com